

Addressing particle aggregation in Soprophor 4D384 suspensions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Soprophor 4D384

Cat. No.: B1180217

[Get Quote](#)

Technical Support Center: Soprophor 4D384 Suspensions

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Soprophor 4D384** suspensions.

Frequently Asked Questions (FAQs)

Q1: What is **Soprophor 4D384** and what is its primary function?

Soprophor 4D384 is an anionic surfactant, chemically identified as an ammonium salt of a polyarylphenyl ether sulfate.^{[1][2]} Its primary role is to act as a versatile emulsifier and dispersing agent.^{[3][4][5]} It is frequently used in the formulation of suspension concentrates (SC), emulsion concentrates (EC), and microemulsions (ME), particularly in agrochemical and coating applications.^[4] **Soprophor 4D384** provides both electrostatic and steric stabilization to prevent particle aggregation and maintain a stable suspension.^[4]

Q2: What are the key physical and chemical properties of **Soprophor 4D384**?

Soprophor 4D384 is a viscous liquid to a pasty substance that is soluble in water and most polar and aromatic solvents.^{[1][3]} A summary of its key properties is provided in the table below.

Q3: In what pH range is **Soprophor 4D384** most effective?

The technical data sheet for **Soprophor 4D384** indicates that a 5% solution in water has a pH range of 3.0 to 7.0.[1][6][7] Operating within this pH range is recommended for optimal performance and stability. Extreme pH values (e.g., below 3 or above 10) may alter its hydration layer and reduce its effectiveness.[4]

Q4: Can **Soprophor 4D384** be used in drug delivery systems?

Yes, research indicates that surfactants like **Soprophor 4D384** have applications in advanced drug delivery systems, such as in the preparation of stable nanoemulsions and mini-emulsions for targeted delivery.[4] It can influence the bioavailability of active ingredients by potentially increasing cellular permeation and inhibiting efflux transporters like P-glycoprotein.[4]

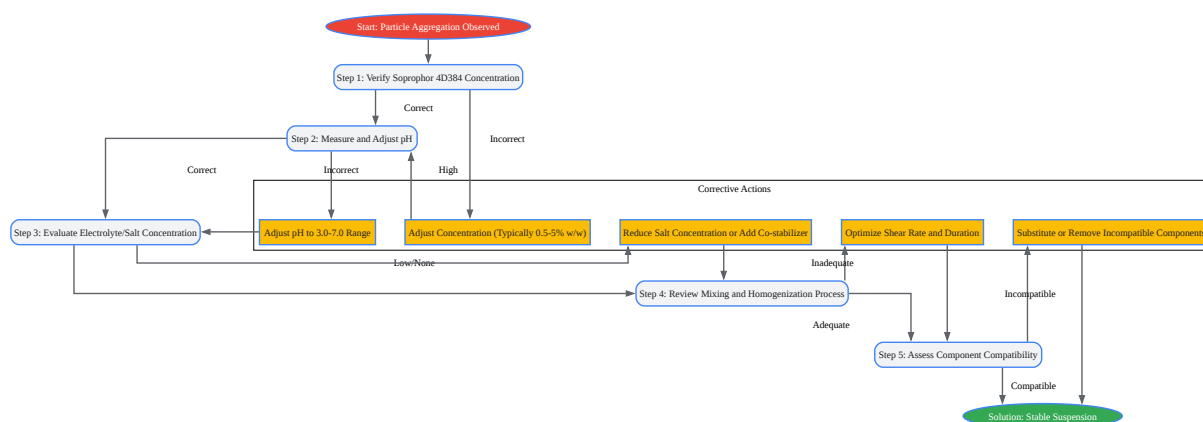
Troubleshooting Guide: Addressing Particle Aggregation

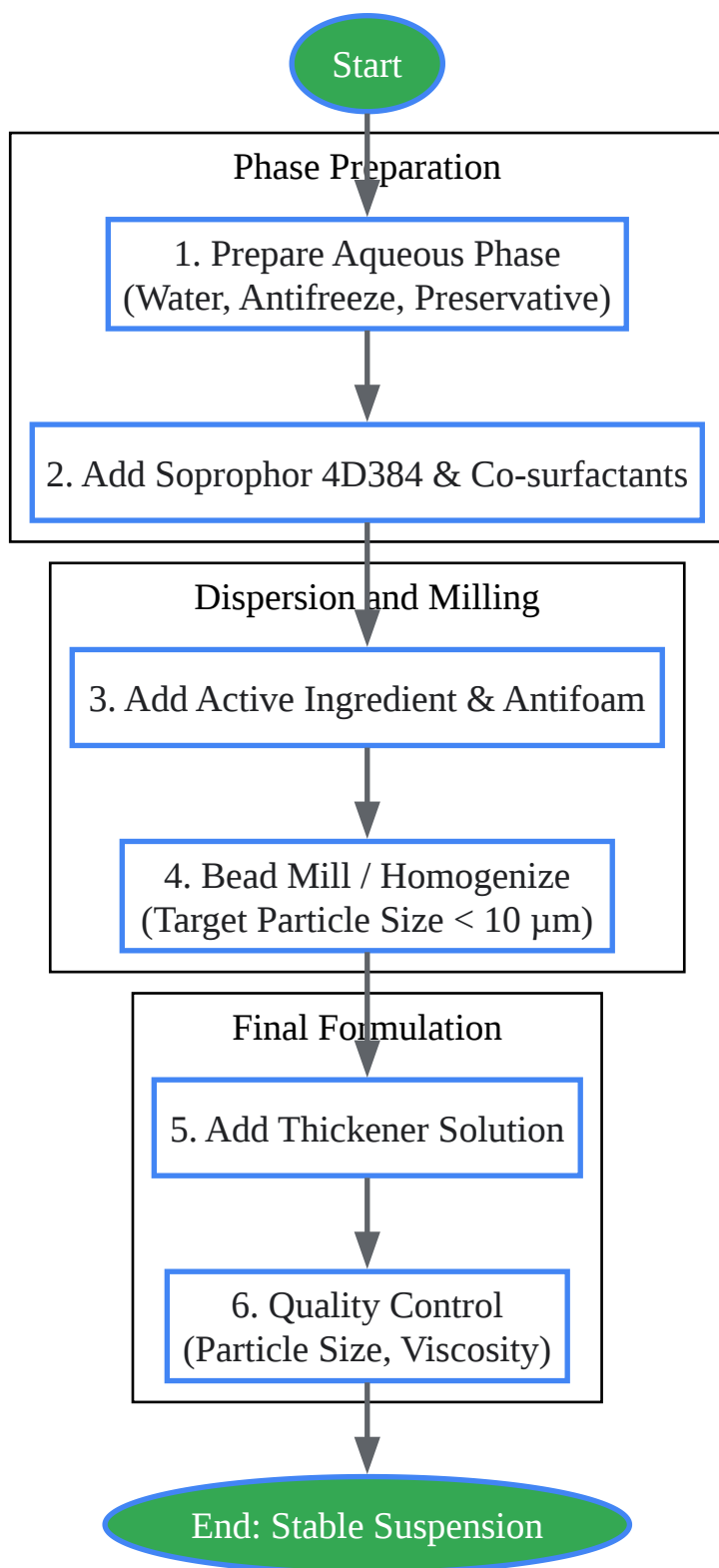
Particle aggregation is a common issue in suspension formulations. This guide provides a systematic approach to troubleshooting and resolving such problems when using **Soprophor 4D384**.

Problem: I am observing particle aggregation or settling in my **Soprophor 4D384** suspension.

This issue can arise from several factors related to the formulation and preparation process. Follow the steps below to identify and address the root cause.

Logical Flow for Troubleshooting Particle Aggregation







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Solvay SOPROPHOR® 4 D 384 Surfactant datasheet [lookpolymers.com]
- 2. explore.azelis.com [explore.azelis.com]
- 3. ulprospector.com [ulprospector.com]
- 4. Soprophor 4D384 | 137672-70-9 | Benchchem [benchchem.com]
- 5. SOPROPHOR® 4D 384 | Syensqo [syensqo.com]
- 6. plastic-price.com [plastic-price.com]
- 7. lookpolymers.com [lookpolymers.com]
- To cite this document: BenchChem. [Addressing particle aggregation in Soprophor 4D384 suspensions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1180217#addressing-particle-aggregation-in-soprophor-4d384-suspensions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com